

2-(Chloromethyl)-5-(trifluoromethyl)pyridine safety data sheet.

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Compound of Interest

Compound Name: 2-(Chloromethyl)-5-(trifluoromethyl)pyridine

Cat. No.: B1591792

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An In-Depth Technical Guide to the Safe Handling of 2-(Chloromethyl)-5-(trifluoromethyl)pyridine

This guide provides a comprehensive safety overview for **2-(Chloromethyl)-5-(trifluoromethyl)pyridine** (CAS RN: 128790-14-7), a key heterocyclic building block in pharmaceutical and agrochemical research. Due to the limited availability of a complete, published Safety Data Sheet (SDS) for this specific compound, this document synthesizes direct information with expert analysis of closely related structural analogues. This approach provides a robust framework for risk assessment and safe handling protocols, grounded in established chemical principles. The primary analogues referenced are 2-Chloro-5-(trifluoromethyl)pyridine and 2-Chloro-5-(chloromethyl)pyridine, which share the trifluoromethylpyridine core and the reactive chloromethyl group, respectively.

Chemical Identification and Physicochemical Properties

Accurate identification is the foundation of chemical safety. The properties of the target compound are expected to be similar to its analogues, which exist as low-melting solids or liquids at or near room temperature.

Identifier	2-(Chloromethyl)-5-(trifluoromethyl)pyridine	Analogue: 2-Chloro-5-(trifluoromethyl)pyridine
CAS Number	128790-14-7[1]	52334-81-3[2]
Molecular Formula	C ₇ H ₅ ClF ₃ N[1]	C ₆ H ₃ ClF ₃ N[2]
Molecular Weight	195.57 g/mol [1]	181.54 g/mol [2]
IUPAC Name	2-(chloromethyl)-5-(trifluoromethyl)pyridine	2-chloro-5-(trifluoromethyl)pyridine[2]
Synonyms	Not available	2,5-CTF[3]
Appearance	Not specified, likely white to yellowish crystalline low melting solid[4]	White to yellowish crystalline low melting solid[4]
Melting Point	Not specified	32-34 °C
Boiling Point	Not specified	152 °C[4]
Density	Not specified	1.417 g/mL at 25 °C

Hazard Identification and GHS Classification

The primary hazards associated with this class of compounds stem from the reactivity of the chloromethyl group, which can act as an alkylating agent, and the general toxicity profile of halogenated pyridines. The Globally Harmonized System (GHS) provides a universal framework for communicating these hazards.

GHS Classification

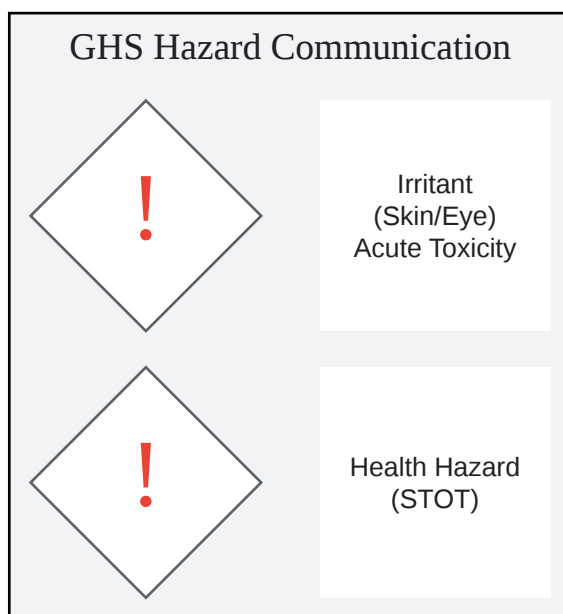
Based on available data for the target compound and its analogues, the following GHS classifications are pertinent. The signal word is Warning.[1]

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[1]
- Acute Toxicity, Inhalation (Category 4), H332: Harmful if inhaled.[2][5]
- Skin Irritation (Category 2), H315: Causes skin irritation.[1]

- Eye Irritation (Category 2), H319: Causes serious eye irritation.[1]
- Specific Target Organ Toxicity — Single Exposure (Category 3), H335: May cause respiratory irritation.[1]
- Specific Target Organ Toxicity — Single and Repeated Exposure (Category 1), H370 & H372: Analogues show evidence of causing damage to the central nervous system and liver through prolonged or repeated exposure.[5]

GHS Hazard Pictograms and Summary

The following pictograms represent the core hazards associated with **2-(Chloromethyl)-5-(trifluoromethyl)pyridine**.



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Caption: GHS Pictograms for Associated Hazards.

Expert Insight: The trifluoromethyl group enhances the electrophilic nature of the pyridine ring, while the chloromethyl group provides a reactive site. This combination suggests that the compound can readily react with biological nucleophiles, explaining the observed irritation and toxicity. Therefore, preventing direct contact and inhalation is the primary safety objective.

First-Aid Measures: A Self-Validating Protocol

Immediate and appropriate first aid is critical to minimizing harm. The following protocols are designed to address exposure based on established best practices for similar chemical classes.

Exposure Route	Protocol	Causality and Rationale
Inhalation	<ol style="list-style-type: none">1. Immediately move the affected person to fresh air.[6]2. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration immediately. Do not use mouth-to-mouth resuscitation.[3][6]3. Seek immediate medical attention.[7]	This protocol prioritizes removing the individual from the toxic atmosphere. Artificial respiration with a proper device prevents the rescuer from potential exposure.
Skin Contact	<ol style="list-style-type: none">1. Immediately remove all contaminated clothing and shoes.[5]2. Flush the affected skin area with copious amounts of water for at least 15 minutes, followed by washing with soap and water.[7]3. Seek medical attention if irritation persists.[5]	Rapid removal of the chemical source and dilution with water is the most effective way to minimize skin irritation and potential absorption.
Eye Contact	<ol style="list-style-type: none">1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7]2. Remove contact lenses if present and easy to do so. Continue rinsing.[7]3. Seek immediate medical attention, preferably from an ophthalmologist.[5]	The eye's delicate tissues are highly susceptible to damage. Prolonged, gentle flushing is essential to physically remove the irritant and prevent long-term injury.
Ingestion	<ol style="list-style-type: none">1. Rinse mouth thoroughly with water. Do not induce vomiting.[6]2. Never give anything by mouth to an unconscious person.[8]3. Call a poison	Inducing vomiting can cause aspiration of the chemical into the lungs, leading to severe secondary damage. The goal is to dilute the substance and

control center or seek
immediate medical attention.

seek professional medical
intervention.

[5][6]

Fire-Fighting and Accidental Release Measures

Fire-Fighting

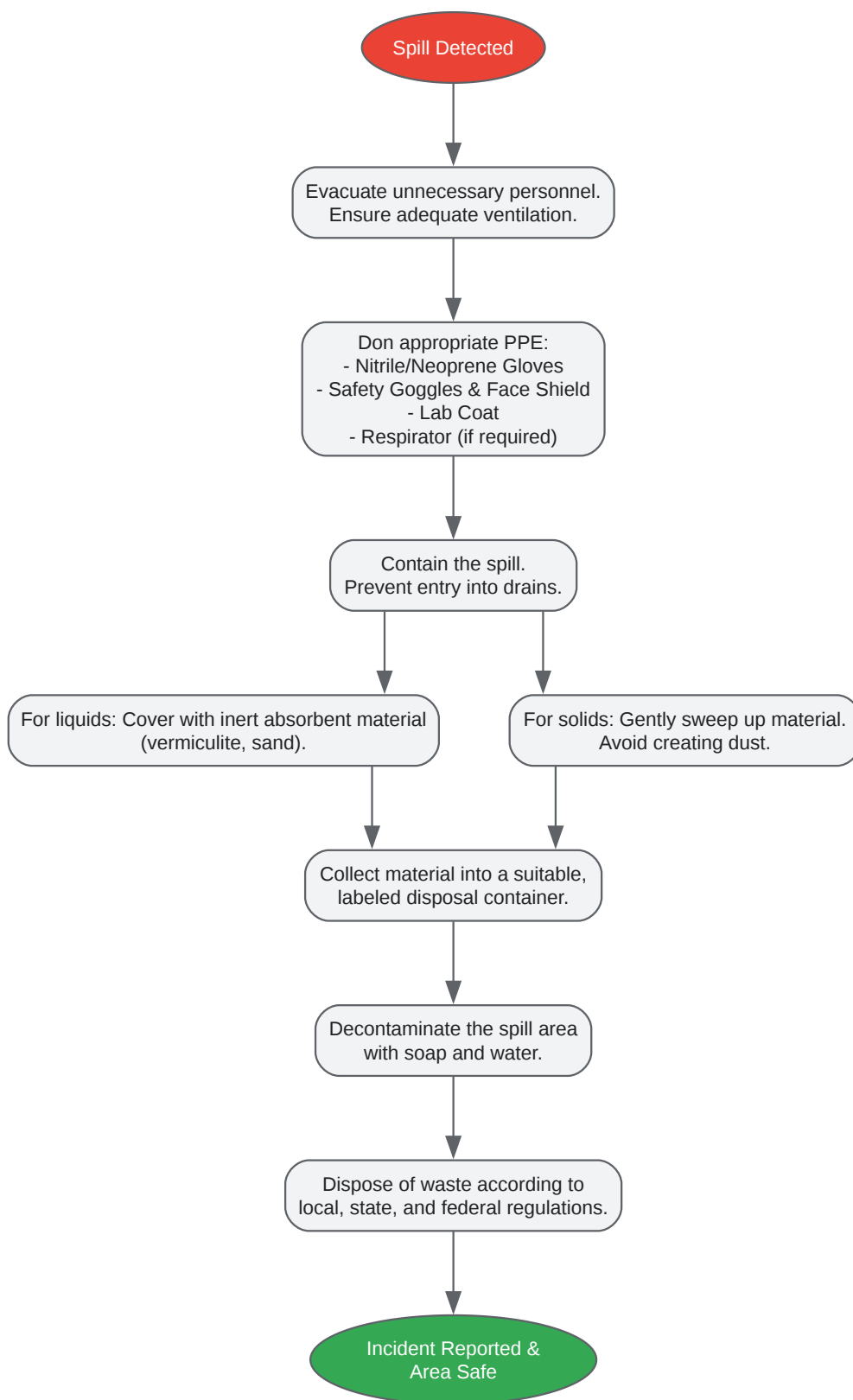
The compound is a combustible solid/liquid.[5] In case of fire, use water spray, dry chemical, carbon dioxide, or appropriate foam.[5]

Critical Insight: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[7] Combustion of this organohalogen compound will produce highly toxic and corrosive gases, including:

- Nitrogen oxides (NO_x)
- Carbon monoxide (CO) and Carbon dioxide (CO₂)
- Hydrogen chloride (HCl) gas
- Gaseous hydrogen fluoride (HF)[5][7]

Accidental Release Protocol

A structured response to a spill is essential to protect personnel and the environment.



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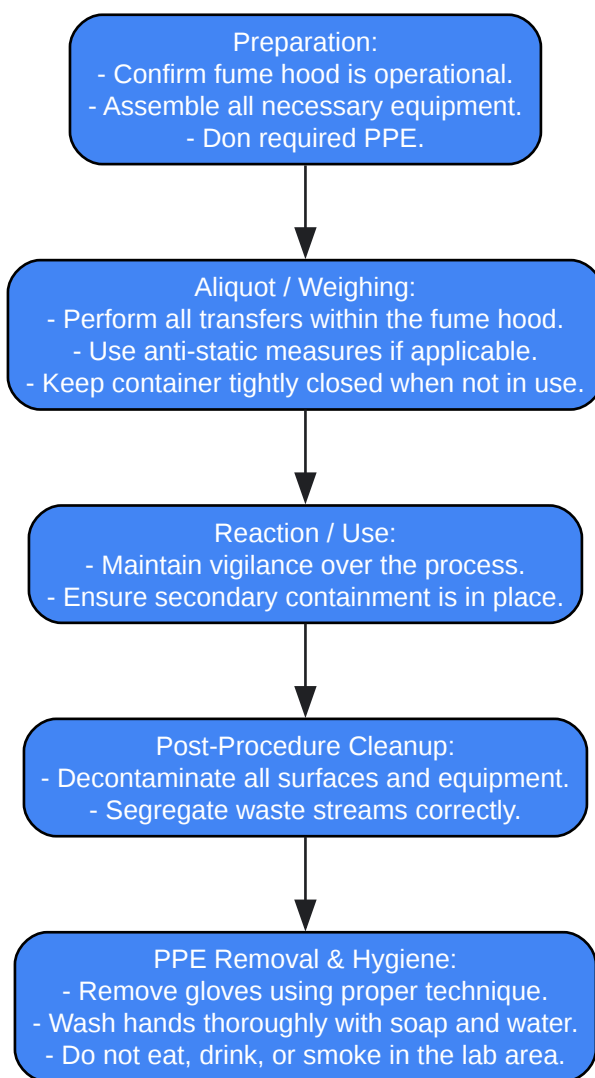
Caption: Step-by-step workflow for accidental release management.

Handling, Storage, and Personal Protection

Proactive measures are paramount for safety. The hierarchy of controls dictates that engineering solutions are superior to reliance on PPE alone.

Safe Handling Workflow

All manipulations of **2-(Chloromethyl)-5-(trifluoromethyl)pyridine** must be performed within a certified chemical fume hood.



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Caption: Standard workflow for safely handling the reagent.

Storage and Incompatibility

Proper storage is crucial for maintaining chemical integrity and preventing hazardous reactions.

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#) Keep refrigerated (below 4°C/39°F) and protected from light.[\[3\]](#)[\[7\]](#)
- Incompatibilities: Keep away from strong oxidizing agents, strong bases, and acids.[\[3\]](#)[\[9\]](#) Contact with incompatible materials can lead to vigorous, exothermic reactions.

Exposure Controls and Personal Protective Equipment (PPE)

Control Type	Specification and Rationale
Engineering	Chemical Fume Hood: All work must be conducted in a properly functioning fume hood to keep airborne concentrations low. [3] Eyewash Station & Safety Shower: Must be readily accessible in the immediate work area. [8]
Eye/Face Protection	Chemical Safety Goggles: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's 29 CFR 1910.133 or European Standard EN166. [3] [7] A face shield may be required for larger quantities.
Skin Protection	Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves prior to use. [3] Clothing: Wear a lab coat or appropriate protective clothing to prevent skin exposure. [3]
Respiratory Protection	Respirator: If engineering controls are insufficient or for emergency response, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors and particulates. [3] [7]

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